

Measuring 3-Hydroxysebacic Acid in Cell Culture Media: An Application Note

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Compound of Interest

Compound Name: **3-Hydroxysebacic acid**

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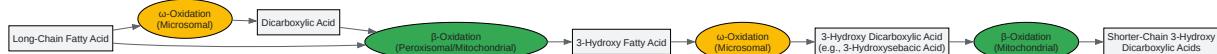
Introduction

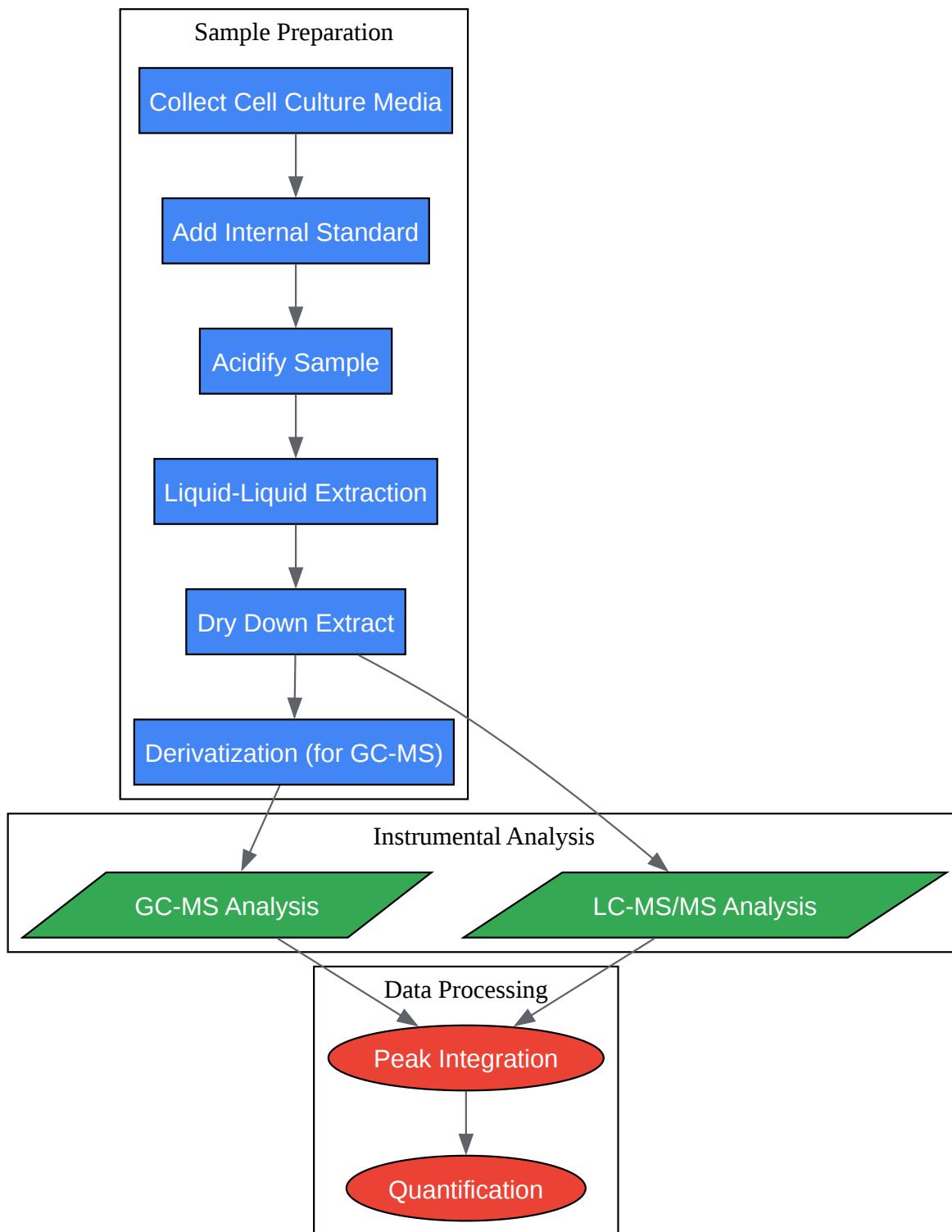
3-Hydroxysebacic acid, a C10 α,ω -dicarboxylic acid, is a metabolite of fatty acid metabolism. [1] Its presence and concentration in biological fluids and cell culture media can provide valuable insights into cellular metabolic processes, particularly fatty acid β -oxidation and ω -oxidation pathways.[2][3] Elevated levels of 3-hydroxy dicarboxylic acids, including **3-Hydroxysebacic acid**, can be indicative of metabolic dysregulation, such as in certain fatty acid oxidation disorders.[4][5] Therefore, accurate and robust methods for quantifying **3-Hydroxysebacic acid** in cell culture media are essential for researchers in metabolic disease, drug discovery, and cellular physiology.

This application note provides detailed protocols for the quantification of **3-Hydroxysebacic acid** in cell culture media using two common analytical techniques: Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

Metabolic Pathway Context

3-Hydroxysebacic acid is formed through a combination of ω -oxidation and subsequent β -oxidation of fatty acids. The diagram below illustrates the general pathway leading to the formation of 3-hydroxy dicarboxylic acids.



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